

Spectroscopic and Structural Elucidation of Kadsulignan C: A Technical Guide

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Compound of Interest

Compound Name: *Kadsulignan C*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and structural elucidation of **Kadsulignan C**, a novel lignan isolated from the root bark of *Kadsura longipedunculata*. The information presented herein is intended to serve as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

Introduction

Kadsulignan C is a bioactive lignan that has demonstrated cytotoxic activity against leukemia P388 cells in vitro.^[1] Its complex chemical structure necessitates a thorough understanding of its spectroscopic properties for unambiguous identification and further investigation of its therapeutic potential. This document details the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, along with the experimental protocols for its isolation and characterization.

Spectroscopic Data

The structural characterization of **Kadsulignan C** was achieved through a combination of one- and two-dimensional NMR spectroscopy and high-resolution mass spectrometry. The data presented below are compiled from the seminal publication by Liu et al. (1991).^[1]

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR spectra of **Kadsulignan C** were recorded in CDCl_3 . The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS), and the coupling constants (J) are in Hertz (Hz).

Table 1: ^1H and ^{13}C NMR Spectroscopic Data of **Kadsulignan C** (in CDCl_3)[\[1\]](#)

Position	δ_c (ppm)	δ_h (ppm), multiplicity (J in Hz)
1	194.9, s	
2	128.5, d	6.20, d (10)
3	145.2, d	7.05, d (10)
4	134.7, s	
5	151.8, s	
6	109.8, d	6.55, s
7	42.8, d	2.85, m
8	37.5, d	2.15, m
9	82.5, d	4.80, d (8)
10	137.2, s	
11	106.8, d	6.40, s
12	152.5, s	
13	140.8, s	
14	122.3, s	
15	38.3, d	2.50, q (7)
16	62.8, s	
17	13.5, q	1.25, d (7)
18	21.8, q	1.10, d (7)
1'	165.5, s	
2', 6'	130.2, d	8.05, d (8)
3', 5'	128.6, d	7.45, t (8)
4'	133.2, d	7.60, t (8)
1''	170.2, s	

2"	20.8, q	2.10, s
OMe-5	60.8, q	3.95, s
OMe-12	56.2, q	3.85, s
OMe-13	61.2, q	3.90, s
OCH ₂ O	101.5, t	5.95, s

Mass Spectrometry (MS) Data

High-resolution mass spectrometry was employed to determine the elemental composition of **Kadsulignan C**.

Table 2: High-Resolution Mass Spectrometry Data for **Kadsulignan C**[\[1\]](#)

Ionization Mode	Formula	Calculated m/z	Found m/z
M ⁺	C ₃₁ H ₃₀ O ₁₁	578.1788	578.1786

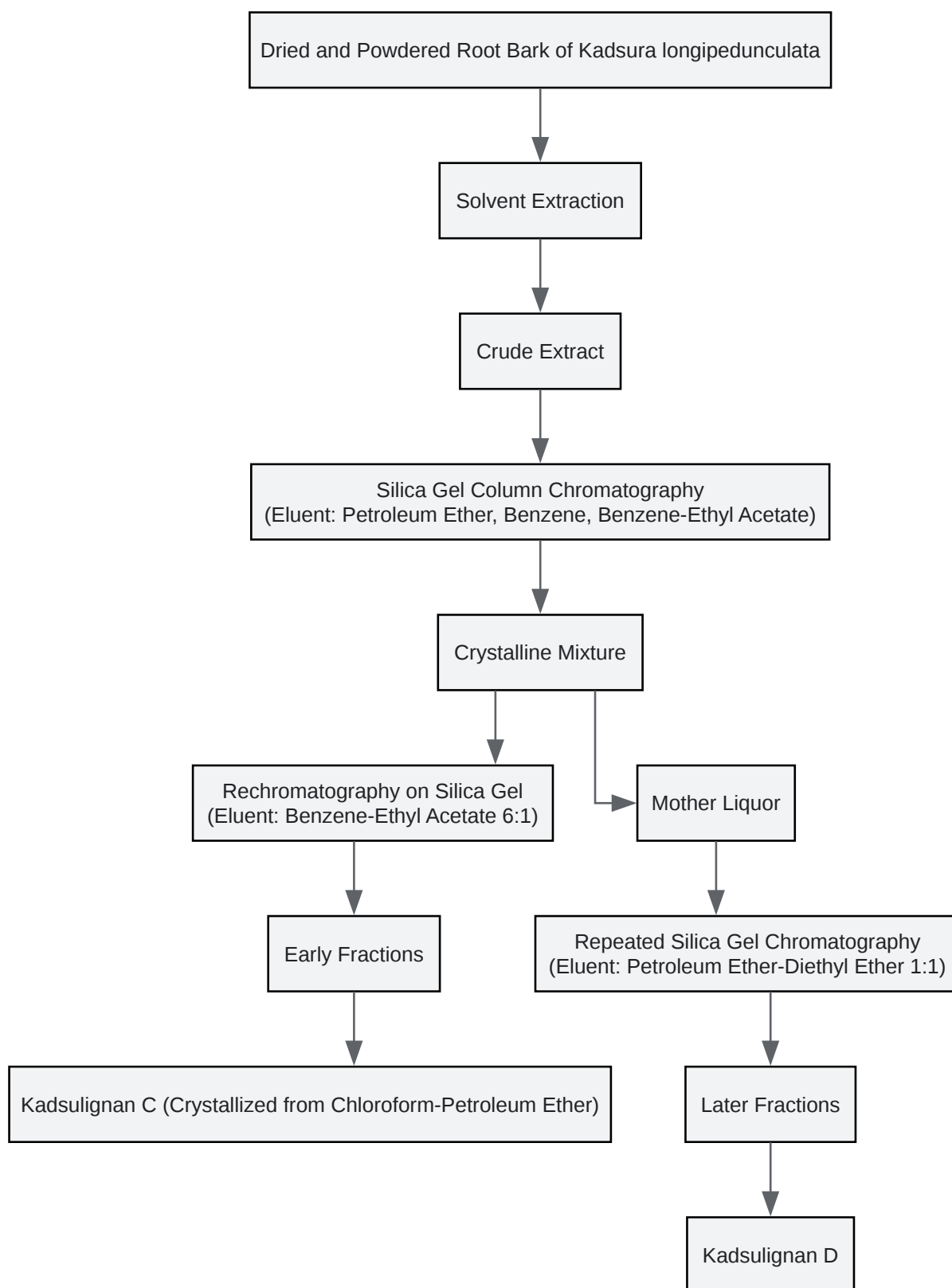
Experimental Protocols

The following section outlines the methodology for the isolation and spectroscopic analysis of **Kadsulignan C** as described by Liu et al. (1991).[\[1\]](#)

Isolation of Kadsulignan C

The root bark of *Kadsura longipedunculata* was the starting material for the isolation of **Kadsulignan C**. The dried and powdered root bark was extracted with a suitable solvent. The resulting crude extract was then subjected to a series of chromatographic separations to yield the pure compound.

Workflow for the Isolation of **Kadsulignan C**:



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Figure 1. Isolation of **Kadsulignan C**.

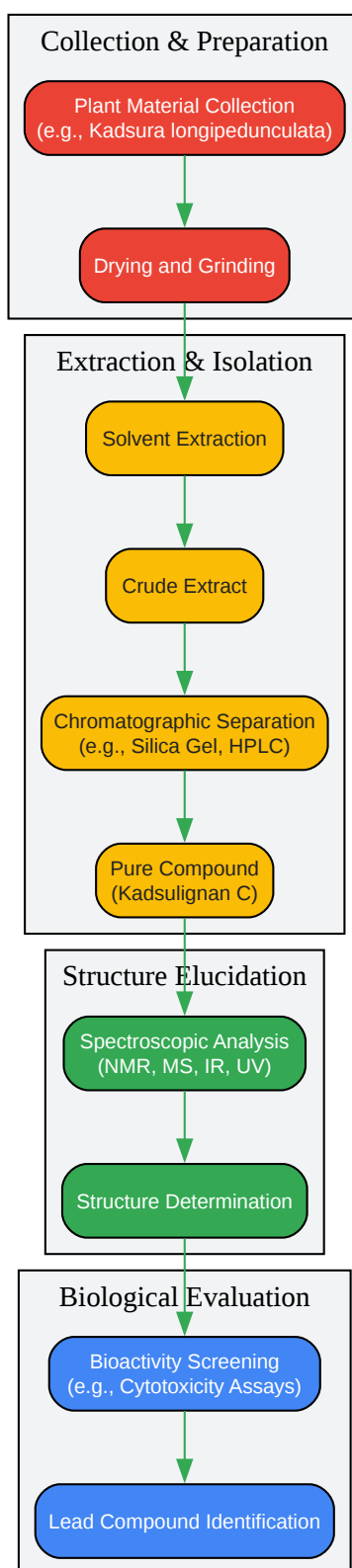
Spectroscopic Analysis

The structural elucidation of **Kadsulignan C** was performed using the following spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR): ^1H NMR and ^{13}C NMR spectra were recorded on a Bruker spectrometer in deuterated chloroform (CDCl_3) with tetramethylsilane (TMS) as the internal standard.
- Mass Spectrometry (MS): High-resolution mass spectra were obtained on a Kratos MS-50 mass spectrometer.[\[1\]](#)
- Ultraviolet (UV) Spectroscopy: The UV spectrum was recorded in methanol, showing absorption maxima (λ_{max}) at 220, 276, and 335 nm.[\[1\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum was recorded using a KBr pellet, with characteristic absorption bands (ν_{max}) at 3560, 1735, 1725, 1660, 1640, and 1580 cm^{-1} .[\[1\]](#)

Signaling Pathways and Logical Relationships

To visualize the general workflow of natural product discovery, from plant material to pure compound with potential biological activity, the following diagram illustrates the key stages involved.



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Figure 2. Natural product discovery workflow.

This comprehensive guide provides the essential spectroscopic data and experimental context for **Kadsulignan C**, facilitating its use in further research and development endeavors. The detailed information aims to support the scientific community in advancing the understanding and application of this promising natural product.

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References

- 1. cdnsciencepub.com [cdnsciencepub.com]
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